

Application Note: UV Spectrophotometric Assay for Spironolactone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Spiramilactone B*

Cat. No.: *B12435285*

[Get Quote](#)

AN-SP-UV-001

Introduction

Spironolactone is a potassium-sparing diuretic used in the treatment of conditions such as heart failure, high blood pressure, and edema.[1] It functions as a competitive antagonist of aldosterone, leading to increased excretion of sodium and water while retaining potassium.[2] Accurate and reliable quantification of Spironolactone in bulk drug and pharmaceutical dosage forms is crucial for quality control and ensuring therapeutic efficacy. This application note describes a simple, rapid, and cost-effective UV spectrophotometric method for the determination of Spironolactone. The method is validated according to the International Conference on Harmonisation (ICH) guidelines.[2][3]

Principle

The method is based on the principle that Spironolactone exhibits strong absorbance in the ultraviolet (UV) region of the electromagnetic spectrum due to its molecular structure containing chromophores. The absorbance of a solution is directly proportional to the concentration of the analyte in the solution, a relationship described by the Beer-Lambert law. By measuring the absorbance of a sample solution at its wavelength of maximum absorbance (λ_{max}), the concentration of Spironolactone can be accurately determined. The λ_{max} for Spironolactone in methanol is approximately 238 nm.[1][2][4][5]

Experimental Protocols

Instrumentation and Materials

- Instrumentation:
 - UV-Visible Spectrophotometer (double beam) with 1 cm matched quartz cuvettes.[1][2]
 - Analytical Balance
 - Volumetric flasks (10 mL, 25 mL, 50 mL, 100 mL)
 - Pipettes
 - Ultrasonic bath[2][4]
 - Filter paper (Whatman No. 42 or equivalent)[4]
- Reagents and Chemicals:
 - Spironolactone Reference Standard (USP or equivalent)[5][6]
 - Methanol (HPLC or AR grade)[2][7]
 - Spironolactone tablets (e.g., 25 mg or 50 mg)[4]

Preparation of Solutions

- Solvent: Methanol is used as the solvent for all preparations.[2][8]
- Standard Stock Solution (100 µg/mL):
 - Accurately weigh approximately 10 mg of Spironolactone reference standard.
 - Transfer it to a 100 mL volumetric flask.
 - Dissolve in about 70 mL of methanol, using sonication for 10-15 minutes to ensure complete dissolution.[2][4]
 - Make up the volume to 100 mL with methanol and mix thoroughly.

- Preparation of Calibration Standards:
 - From the Standard Stock Solution (100 µg/mL), pipette aliquots of 0.5 mL, 1.0 mL, 1.5 mL, 2.0 mL, 2.5 mL, and 3.0 mL into separate 10 mL volumetric flasks.[2]
 - Dilute each flask to the mark with methanol.
 - This yields standard solutions with concentrations of 5, 10, 15, 20, 25, and 30 µg/mL, respectively.[2][8]
- Preparation of Sample Solution (from Tablets):
 - Weigh and finely powder 20 Spironolactone tablets to obtain a homogenous mixture.[4]
 - Accurately weigh a portion of the powder equivalent to 25 mg of Spironolactone.
 - Transfer the powder to a 50 mL volumetric flask.
 - Add approximately 30 mL of methanol and sonicate for 15 minutes to dissolve the drug.[4]
 - Make up the volume to 50 mL with methanol. This gives a stock solution of 500 µg/mL.
 - Filter the solution through Whatman filter paper.[4]
 - Pipette 1 mL of the filtered solution into a 25 mL volumetric flask and dilute to the mark with methanol. This results in a theoretical concentration of 20 µg/mL, which should fall within the calibration range.

Analytical Procedure

- Determination of λ_{max} :
 - Scan a 10 µg/mL standard solution of Spironolactone in methanol from 400 nm to 200 nm against a methanol blank.[1]
 - The wavelength of maximum absorbance (λ_{max}) should be determined. It is typically found at 238 nm.[1][4]
- Calibration Curve Construction:

- Measure the absorbance of each calibration standard (5-30 µg/mL) at the determined λ_{max} (238 nm) using methanol as a blank.[\[2\]](#)
- Plot a graph of absorbance versus concentration.
- Perform a linear regression analysis to obtain the equation of the line ($y = mx + c$) and the correlation coefficient (R^2). The R^2 value should be ≥ 0.999 .[\[2\]](#)
- Assay of Tablet Sample:
 - Measure the absorbance of the final prepared sample solution at 238 nm against the methanol blank.
 - Calculate the concentration of Spironolactone in the sample solution using the regression equation from the calibration curve.
 - Calculate the amount of Spironolactone per tablet and the percentage of the label claim.

Method Validation Summary

The developed method was validated as per ICH guidelines for parameters such as linearity, accuracy, precision, LOD, and LOQ.[\[1\]](#)[\[2\]](#)

Table 1: Linearity and Range

Parameter	Result
Linearity Range	5 - 30 µg/mL [2] [8]
Regression Equation	$y = 0.045x + 0.002$ (Typical)
Correlation Coefficient (R^2)	0.9994 [2]

Table 2: Accuracy (Recovery Study)

Amount Spiked (%)	Amount Recovered (µg/mL)	% Recovery (Mean ± SD)
80%	15.98	99.9 ± 0.17% [2]
100%	20.15	100.8 ± 0.12%
120%	24.41	101.7 ± 0.08% [2]

Table 3: Precision

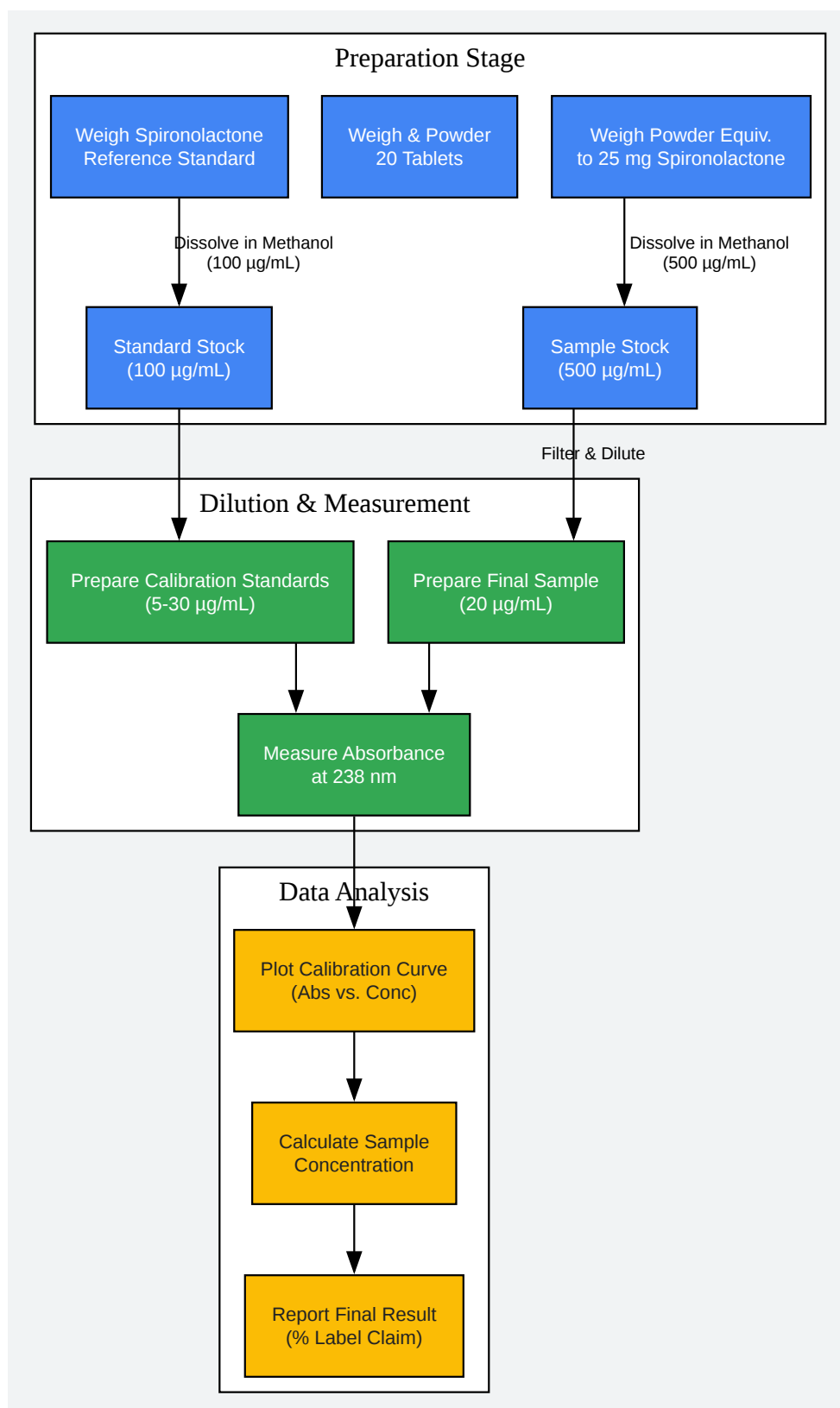
Parameter	% RSD
Repeatability (Intra-day)	0.13% [2] [8]
Intermediate Precision (Inter-day)	0.25% [2] [8]
Acceptance Criteria: %RSD ≤ 2%	

Table 4: LOD and LOQ

Parameter	Result (µg/mL)
Limit of Detection (LOD)	0.5 [2]
Limit of Quantitation (LOQ)	1.4 [2]

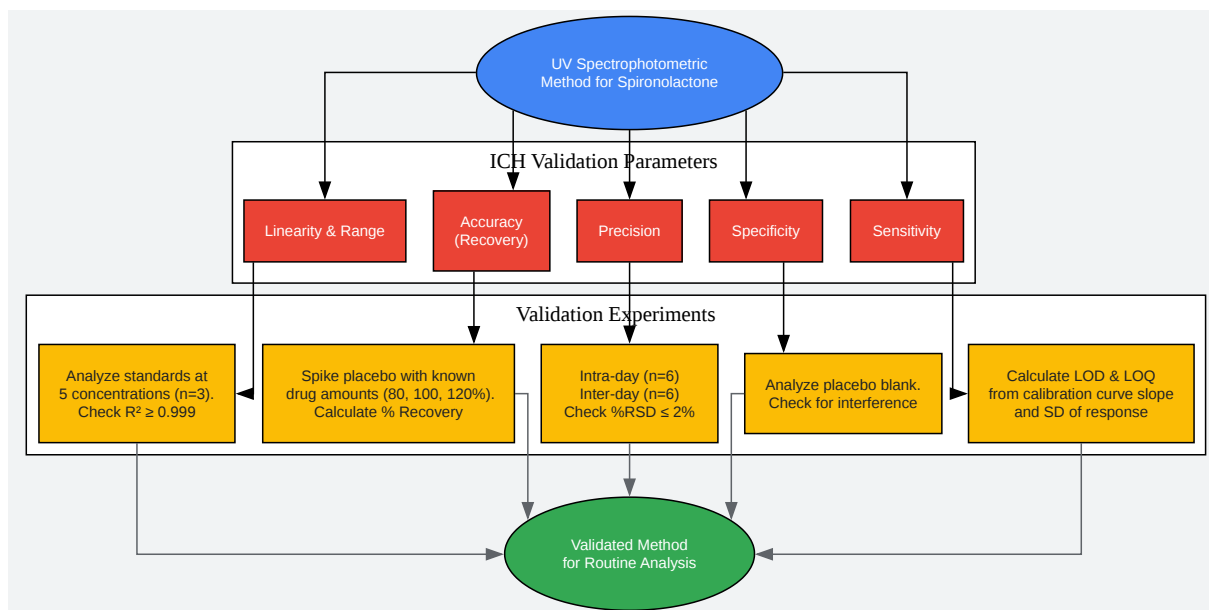
Specificity: The specificity of the method was confirmed by analyzing a placebo solution prepared with common tablet excipients (e.g., microcrystalline cellulose, lactose). No interference from the excipients was observed at the λ_{max} of Spironolactone.[\[2\]](#)[\[8\]](#)

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for UV Spectrophotometric Assay of Spironolactone.



[Click to download full resolution via product page](#)

Caption: Logical Flow for Method Validation based on ICH Guidelines.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. jpsbr.org [jpsbr.org]
- 2. mjhs.md [mjhs.md]

- 3. jpsbr.org [jpsbr.org]
- 4. pharमतutor.org [pharमतutor.org]
- 5. jpdb.nihs.go.jp [jpdb.nihs.go.jp]
- 6. uspbpep.com [uspbpep.com]
- 7. dergipark.org.tr [dergipark.org.tr]
- 8. cercetare.usmf.md [cercetare.usmf.md]
- To cite this document: BenchChem. [Application Note: UV Spectrophotometric Assay for Spironolactone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12435285#uv-spectrophotometric-assay-development-for-spironolactone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com